

# Pellotine Hydrochloride: Natural Sources, Isolation, and Pharmacological Characterization

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## Compound of Interest

Compound Name: *Pellotine hydrochloride*

CAS No.: 74525-27-2

Cat. No.: B12735030

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## Executive Summary

Pellotine (6,7-dimethoxy-1,2-dimethyl-1,2,3,4-tetrahydroisoquinolin-8-ol) is a naturally occurring phenolic tetrahydroisoquinoline (THIQ) alkaloid derived primarily from the *Lophophora cactus* genus[1]. Historically explored in the early 20th century as a short-acting sedative-hypnotic, pellotine is currently experiencing a renaissance in preclinical research due to its unique non-reinforcing sleep-inducing properties and complex serotonergic receptor interactions[1][2].

As a Senior Application Scientist in pharmacognosy and natural product isolation, I have structured this technical guide to provide drug development professionals with a comprehensive, self-validating framework for the targeted extraction, purification, and salt formation of 3[3]. This guide emphasizes the mechanistic rationale behind amphoteric extraction techniques and details the quantitative physicochemical parameters necessary for robust analytical validation.

## Natural Sources and Alkaloid Profiling

The *Lophophora* genus contains over 40 structurally related alkaloids, broadly categorized into

-phenethylamines (e.g., mescaline), non-phenolic THIQs (e.g., lophophorine), and phenolic THIQs (e.g., pellotine, anhalonidine).

While *Lophophora williamsii* (true peyote) is famous for its high mescaline content, [4](#) (often termed "false peyote") is the most viable natural source for pellotine isolation[[4](#)]. *L. diffusa* contains zero to trace amounts of mescaline, heavily favoring the biosynthesis of pellotine, which acts as its principal alkaloid[[5](#)][[6](#)]. In *L. williamsii*, pellotine is the second most abundant alkaloid, comprising approximately 17% of the total alkaloid fraction[[7](#)][[8](#)].

**Table 1: Quantitative Alkaloid Distribution in *Lophophora* Species**

| Parameter                 | <i>Lophophora diffusa</i>                | <i>Lophophora williamsii</i>        |
|---------------------------|------------------------------------------|-------------------------------------|
| Primary Alkaloid          | Pellotine (Up to 90% of total alkaloids) | Mescaline (~30% of total alkaloids) |
| Secondary Alkaloid        | Trace mescaline / Anhalonidine           | Pellotine (~17% of total alkaloids) |
| Pellotine Yield (Dry Wt.) | High (~1.5% - 2.5%)                      | Moderate (~0.74%)                   |
| Psychoactive Profile      | Sedative, Hypnotic, Non-hallucinogenic   | Hallucinogenic (due to mescaline)   |

(Data synthesized from historical assays and recent LC-MS quantifications[[5](#)][[8](#)])

## Pharmacological Profile and Mechanism of Action

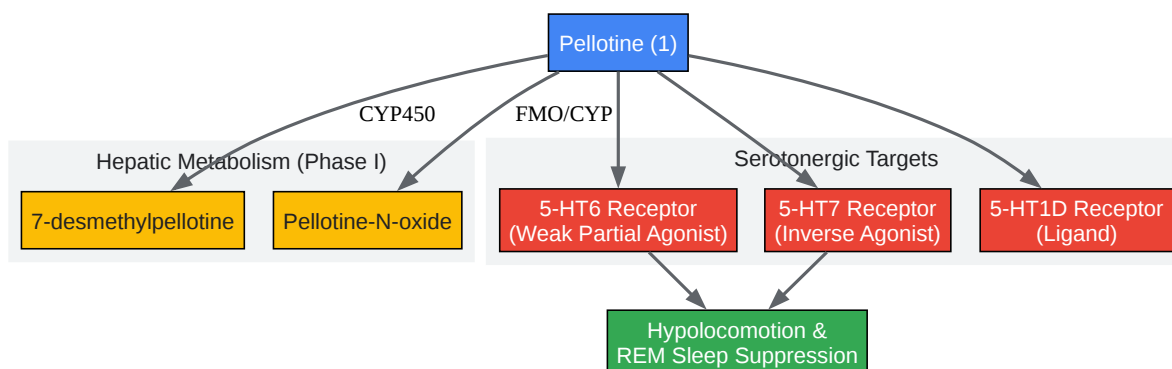
Unlike the

-phenethylamine mescaline, which acts as a 5-HT<sub>2A</sub> agonist to induce hallucinations, pellotine exerts its effects through a distinct subset of serotonergic targets. In vitro assays identify pellotine as a selective, weak partial agonist at the 5-HT<sub>6</sub> receptor, an inverse agonist at the 5-HT<sub>7</sub> receptor, and a ligand at the 5-HT<sub>1D</sub> receptor[[7](#)].

In vivo murine models demonstrate that doses of 10–40 mg/kg (i.p.) dose-dependently induce hypolocomotion, promote sleep fragmentation, and heavily suppress rapid eye movement

(REM) sleep[1][3][9]. The compound exhibits a rapid onset and a short duration of action (~2 hours) without signs of habituation[1][2].

Hepatic metabolism of pellotine is notably slow; phase I metabolism in liver microsomes primarily yields 7-desmethylpellotine and pellotine-N-oxide[1][2]. Furthermore, up to 43% of the drug is excreted unchanged in urine[2].



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Pellotine metabolic pathways and serotonergic receptor interactions mediating hypnotic effects.

## Physicochemical Properties of Pellotine Hydrochloride

Isolating pellotine as a freebase presents stability challenges due to the oxidative susceptibility of the phenolic hydroxyl group. Converting the freebase to **9** (CAS: 26126-01-2) significantly enhances shelf-life, standardizes dosing, and improves aqueous solubility for in vitro and in vivo assays[3][9].

### Table 2: Chemical and Physical Data

| Property           | Value / Description                                                               |
|--------------------|-----------------------------------------------------------------------------------|
| IUPAC Name         | 6,7-dimethoxy-1,2-dimethyl-1,2,3,4-tetrahydroisoquinolin-8-ol hydrochloride       |
| Chemical Formula   | C <sub>13</sub> H <sub>19</sub> NO <sub>3</sub> • HCl[3]                          |
| Molar Mass         | 273.75 g/mol (Hydrochloride)[10]   237.30 g/mol (Freebase)[7]                     |
| CAS Number         | 26126-01-2 (HCl salt)[3]   83-14-7 (Freebase)[7]                                  |
| Solubility Profile | Sparingly soluble in PBS pH 7.2 (1-10 mg/ml);<br>Slightly soluble in DMSO/EtOH[3] |
| Melting Point      | 110–113 °C (Freebase)[7]                                                          |

## Isolation and Extraction Methodology

### Mechanistic Rationale: The Amphoteric Challenge

The extraction of pellotine requires precise pH control due to its amphoteric nature. The molecule possesses a basic tertiary amine (pKa ~ 8.5) and an acidic phenolic hydroxyl group at the C-8 position (pKa ~ 10).

- **Causality of pH Selection:** If the aqueous extract is basified too aggressively (e.g., pH > 11 using NaOH), the phenol deprotonates to form a highly water-soluble phenoxide ion, trapping the pellotine in the aqueous phase. By carefully adjusting the pH to exactly 8.5–9.0 using a milder base like ammonium hydroxide ( ), the tertiary amine is neutralized to its lipophilic freebase form, while the phenol remains protonated (neutral). This specific isoelectric window forces pellotine into the organic extraction solvent while leaving non-phenolic basic impurities and highly acidic compounds behind.

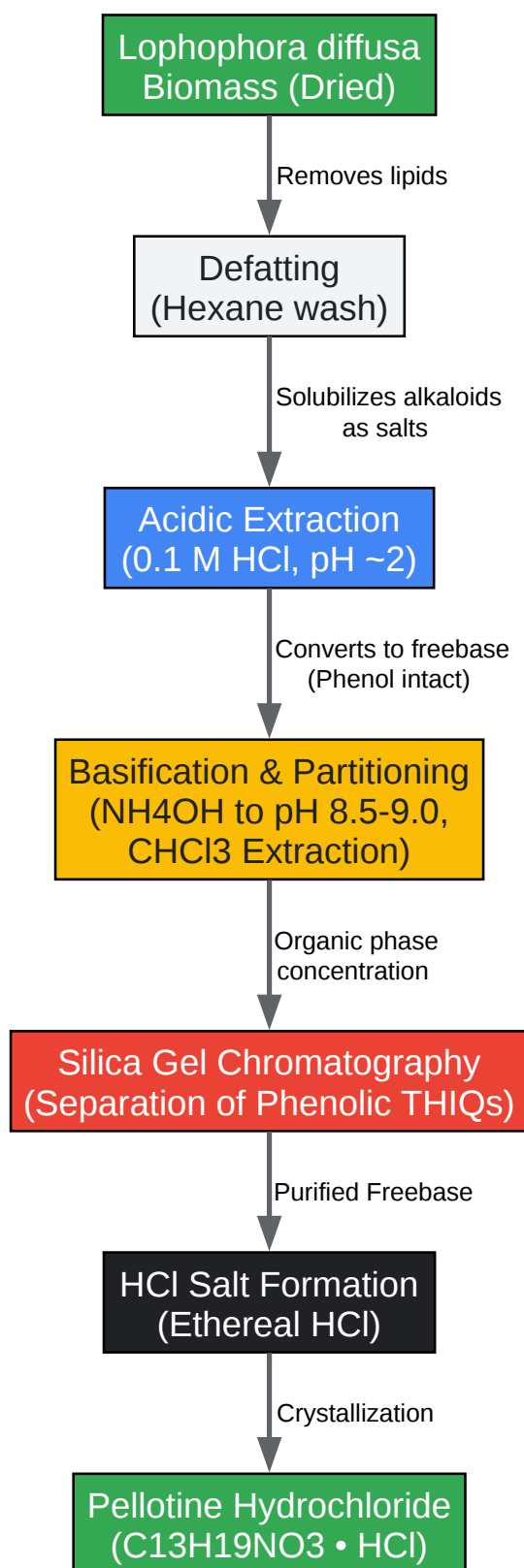
### Protocol 1: Targeted Isolation of Pellotine Freebase

Self-Validating Step: Perform TLC (Silica gel,

9:1) at each phase separation to confirm the migration of the Dragendorff-positive spot (pellotine).

- Biomass Pulverization and Defatting:
  - Lyophilize and pulverize 100 g of *Lophophora diffusa* aerial buttons.
  - Macerate the powder in 500 mL of hexanes for 24 hours under continuous stirring to remove lipids, waxes, and non-polar interferents. Filter and discard the hexane fraction.
- Acidic Aqueous Extraction:
  - Suspend the defatted biomass in 1 L of 0.1 M HCl (pH ~2). Sonicate for 60 minutes.
  - Mechanism: The acidic environment protonates the tertiary amine, rendering all alkaloids highly water-soluble.
  - Filter the suspension through a Celite pad to remove cellular debris.
- Selective pH Partitioning (Critical Step):
  - Transfer the acidic aqueous filtrate to a separatory funnel.
  - Wash with 200 mL of chloroform ( ) to remove residual neutral organics. Discard the organic layer.
  - Dropwise, add concentrated to the aqueous phase under constant pH monitoring until exactly pH 8.8 is reached.
- Organic Phase Recovery:
  - Extract the pH 8.8 aqueous phase with (3 × 300 mL).
  - Combine the organic layers, dry over anhydrous sodium sulfate ( ), and concentrate under reduced pressure to yield a crude phenolic THIQ extract.

- Chromatographic Purification:
  - Load the crude extract onto a silica gel column. Elute with a gradient of Dichloromethane:Methanol (100:0 to 90:10).
  - Collect fractions containing the major UV-active spot (254 nm) that reacts positively to Dragendorff's reagent. Pool and evaporate to yield purified pellotine freebase.



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Workflow for the isolation and salt formation of pellotine from *Lophophora diffusa*.

## Hydrochloride Salt Formation and Purification

To ensure long-term stability and compatibility with physiological buffers (e.g., PBS) for in vivo studies, the purified freebase must be converted to its hydrochloride salt[3].

### Protocol 2: Synthesis of Pellotine Hydrochloride

- **Freebase Dissolution:** Dissolve 1.0 g of purified pellotine freebase in 20 mL of anhydrous diethyl ether (or anhydrous isopropanol if solubility is poor). Ensure the environment is strictly anhydrous to prevent the formation of hydrates that complicate crystallization.
- **Anhydrous Acidification:** Place the solution in an ice bath (0 °C). Slowly bubble dry HCl gas through the solution, or dropwise add a stoichiometric equivalent of 2.0 M HCl in diethyl ether.
  - **Observation:** A white to off-white precipitate will immediately begin to form as the basic nitrogen protonates and crashes out of the non-polar solvent.
- **Crystallization and Washing:** Stir for 30 minutes at 0 °C to ensure complete precipitation. Filter the precipitate under vacuum using a sintered glass crucible. Wash the filter cake with cold, anhydrous diethyl ether (2 × 10 mL) to remove any unreacted freebase or trace organic impurities.
- **Drying:** Dry the resulting **pellotine hydrochloride** crystals under high vacuum at 40 °C for 12 hours to remove residual solvent.

### Analytical Validation

To validate the integrity of the isolated **pellotine hydrochloride**, researchers must perform:

- **LC-MS (ESI+):** Expect a prominent peak at  $m/z$  238.1 for the freebase cation[7].
- **$^1\text{H-NMR}$  (**  
  
**or DMSO-**  
  
**):** Confirm the presence of two methoxy singlets (~3.8 ppm), an N-methyl singlet (~2.8 ppm),



and the characteristic aromatic proton at the C-5 position. The downfield shift of the N-methyl protons will confirm successful hydrochloride salt formation compared to the freebase spectra.

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